

Application Notes and Protocols for MLi-2 Stock Solution Preparation

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of **MLi-2** stock solutions for use in various research applications. **MLi-2** is a potent and selective inhibitor of Leucine-Rich Repeat Kinase 2 (LRRK2), a key enzyme implicated in the pathogenesis of Parkinson's disease. Accurate preparation of **MLi-2** solutions is critical for obtaining reliable and reproducible experimental results.

Chemical and Physical Properties of MLi-2

A summary of the key chemical and physical properties of **MLi-2** is presented in the table below for easy reference.

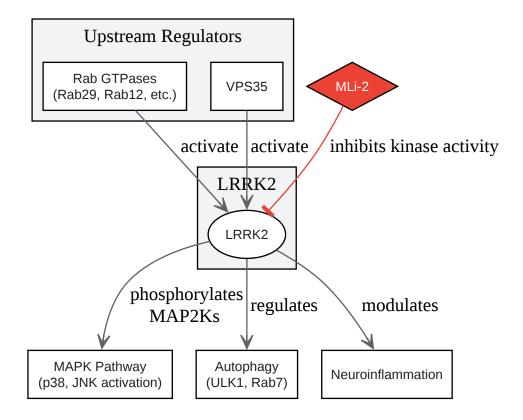


Property	Value
Molecular Weight	379.46 g/mol [1][2]
Formula	C21H25N5O2[1]
CAS Number	1627091-47-7[1]
Appearance	White to off-white solid[1]
Purity	>98%[3][4]
Solubility in DMSO	15 mg/mL to 76 mg/mL[2][5] (warming or fresh DMSO may be required for higher concentrations)
Storage (Powder)	-20°C for up to 3 years[1]
Storage (Stock Solution)	-80°C for up to 2 years[1]

MLi-2 Signaling Pathway

MLi-2 is a highly potent and selective inhibitor of the kinase activity of LRRK2.[6] LRRK2 is a large, multi-domain protein that plays a central role in various cellular processes. Its activity is modulated by upstream regulators, including Rab GTPases and VPS35. Downstream, LRRK2 kinase activity influences several signaling cascades, most notably the MAPK pathway and autophagy. **MLi-2** exerts its effect by blocking the phosphorylation of LRRK2 substrates, thereby modulating these downstream pathways.





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Figure 1: MLi-2 mechanism of action on the LRRK2 signaling pathway.

Experimental Protocols Preparation of a 10 mM MLi-2 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **MLi-2** in dimethyl sulfoxide (DMSO), a common solvent for in vitro studies.

Materials:

- MLi-2 powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated precision balance



- · Vortex mixer
- · Pipettes and sterile filter tips

Procedure:

- Calculate the required mass of MLi-2:
 - To prepare 1 mL of a 10 mM stock solution, the required mass of MLi-2 is calculated as follows:
 - Mass (g) = Concentration (mol/L) x Volume (L) x Molecular Weight (g/mol)
 - Mass (mg) = 10 mmol/L x 0.001 L x 379.46 g/mol x 1000 mg/g = 3.7946 mg
- Weighing MLi-2:
 - Carefully weigh out approximately 3.8 mg of MLi-2 powder using a precision balance and place it into a sterile microcentrifuge tube. Record the exact weight.
- Dissolving in DMSO:
 - Based on the actual weight of MLi-2, calculate the precise volume of DMSO needed to achieve a 10 mM concentration.
 - Volume (μL) = (Mass (mg) / 379.46 g/mol) / 10 mmol/L x 1,000,000 μL/L
 - Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the
 MLi-2 powder.
- Solubilization:
 - Vortex the solution thoroughly until the MLi-2 powder is completely dissolved. Gentle
 warming in a 37°C water bath may be necessary to aid dissolution, especially for higher
 concentrations.[7]
- Storage:

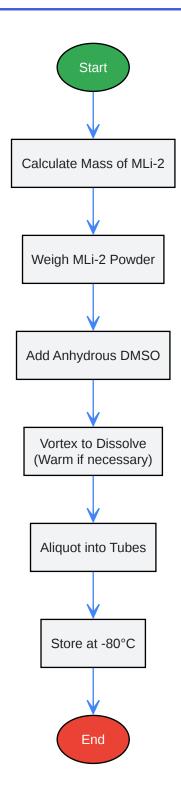


- Aliquot the stock solution into smaller volumes in sterile, light-protected tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -80°C for long-term storage (up to 2 years).[1] For short-term storage,
 -20°C is acceptable for up to one year.[1]

Workflow for Preparing MLi-2 Stock Solution

The following diagram illustrates the general workflow for preparing an MLi-2 stock solution.





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Figure 2: Workflow for **MLi-2** stock solution preparation.



Preparation of Working Solutions for In Vitro and In Vivo Studies

For cellular assays, the **MLi-2** DMSO stock solution should be further diluted in the appropriate cell culture medium to the desired final concentration immediately before use. It is crucial to ensure that the final concentration of DMSO in the culture medium does not exceed a level that could affect cell viability or experimental outcomes (typically <0.1%).

For in vivo experiments, **MLi-2** can be formulated in various vehicles depending on the route of administration. One common formulation involves a mixture of DMSO, PEG300, Tween-80, and saline.[1] For oral administration in mice, **MLi-2** has also been suspended in 30% Captisol.[1] It is recommended to prepare these working solutions fresh for each experiment.

Safety Precautions

- Handle MLi-2 powder in a well-ventilated area or a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Consult the Safety Data Sheet (SDS) for MLi-2 for complete safety and handling information.

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